

FPI-1602: An Obscure β -Lactamase Inhibitor Awaiting Scientific Disclosure

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Compound of Interest

Compound Name: FPI-1602

Cat. No.: B12414772

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FPI-1602 (CAS Number: 1452460-31-9) is a chemical compound identified as a β -lactamase inhibitor. Despite its commercial availability through various chemical suppliers, a comprehensive review of publicly accessible scientific literature, patents, and technical databases reveals a significant lack of in-depth information regarding its biological activity, mechanism of action, and experimental validation. This absence of published data prevents the creation of a detailed technical guide as requested.

The compound is chemically known as (2S,5R)-2-((2-(azetidine-3-carbonyl)hydrazin-1-yl)carbonyl)-7-oxo-1,6-diazabicyclo[3.2.1]octan-6-yl hydrogen sulfate. While its structure is defined and it is categorized as a β -lactamase inhibitor, crucial data for researchers and drug development professionals—such as quantitative measures of its inhibitory activity (e.g., IC₅₀ values), detailed experimental protocols for its synthesis and biological evaluation, and its effects on cellular signaling pathways—are not available in the public domain.

The designation "FPI" may suggest an origin from a specific commercial screening library or a pharmaceutical company's internal codename, but this association is not explicitly detailed in any found resources. Without access to the originating research or any subsequent publications, a thorough technical analysis remains impossible.

General Structure and Chemical Properties

Based on listings from chemical suppliers, the fundamental chemical properties of **FPI-1602** can be summarized as follows:

Property	Value
CAS Number	1452460-31-9
Molecular Formula	C ₁₁ H ₁₇ N ₅ O ₇ S
Molecular Weight	363.35 g/mol
IUPAC Name	(2S,5R)-2-((2-(azetidine-3-carbonyl)hydrazin-1-yl)carbonyl)-7-oxo-1,6-diazabicyclo[3.2.1]octan-6-yl hydrogen sulfate

The Role of β -Lactamase Inhibitors in Combating Antibiotic Resistance

β -lactamase inhibitors are a critical component in the fight against bacterial antibiotic resistance. β -lactam antibiotics, such as penicillins and cephalosporins, are characterized by a β -lactam ring that is essential for their antibacterial activity. Many pathogenic bacteria have evolved to produce β -lactamase enzymes, which hydrolyze this ring, inactivating the antibiotic.

The primary mechanism of action for β -lactamase inhibitors is to bind to and inactivate the β -lactamase enzymes. This allows the accompanying β -lactam antibiotic to remain effective against the bacteria. The general workflow for discovering and validating a novel β -lactamase inhibitor is a multi-step process.

A generalized workflow for the discovery and development of a novel β -lactamase inhibitor.

Conclusion

While **FPI-1602** is cataloged as a β -lactamase inhibitor, the absence of published scientific data precludes a detailed technical assessment. For researchers, scientists, and drug development professionals, the utility of **FPI-1602** cannot be fully ascertained without access to comprehensive preclinical data, including its inhibitory spectrum, potency, and pharmacokinetic/pharmacodynamic properties. Further investigation into the origins of the "FPI" designation may be necessary to uncover the relevant scientific documentation that would enable a proper evaluation of this compound. Until such information becomes publicly available, **FPI-1602** remains an enigmatic entry in the vast landscape of potential antibiotic resistance breakers.

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